

# Application Notes and Protocols: SBI-183 in Modified Boyden Chamber Assay

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## Compound of Interest

Compound Name: SBI-183

Cat. No.: B3461472

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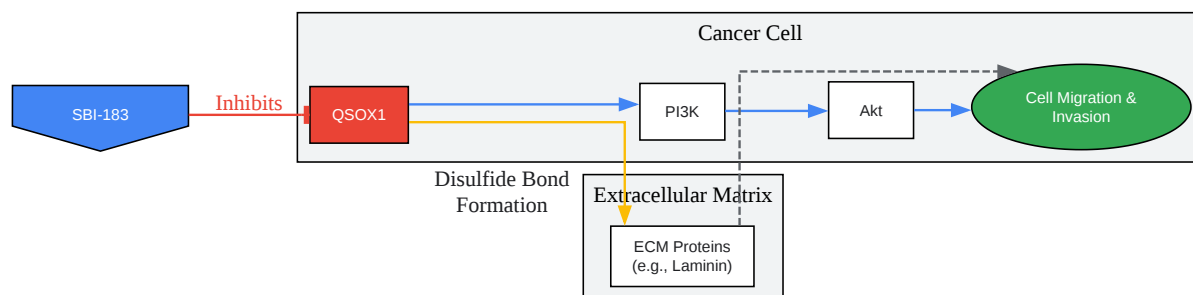
## Introduction

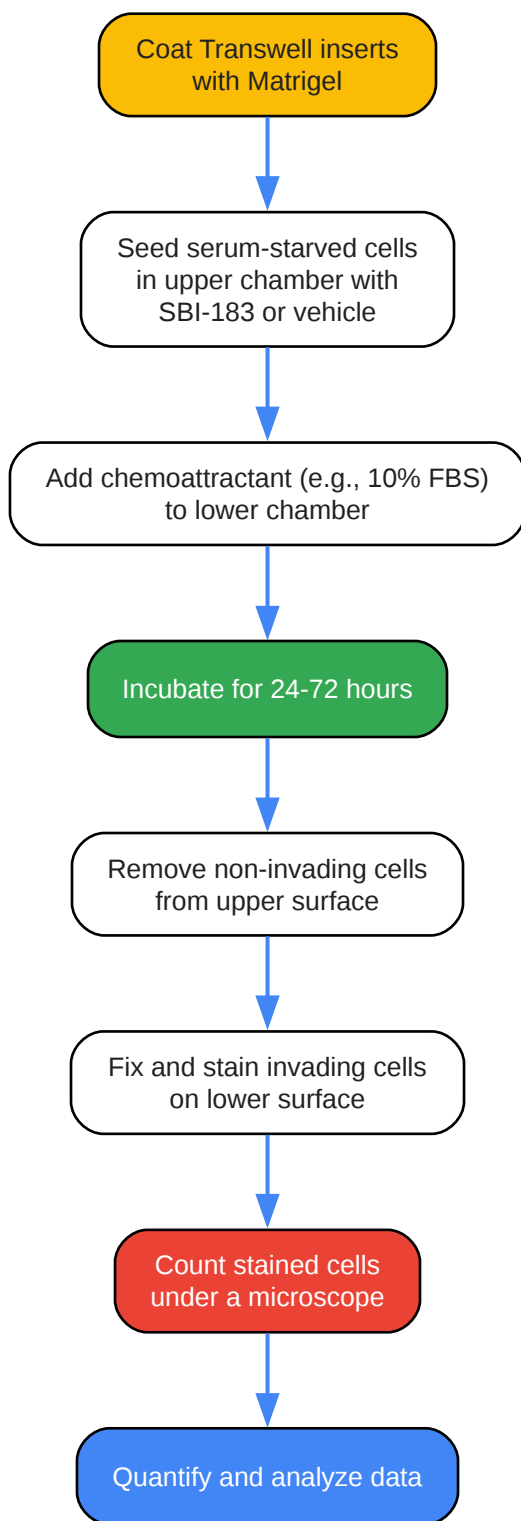
**SBI-183** is a potent and orally active small molecule inhibitor of Quiescin Sulfhydryl Oxidase 1 (QSOX1), an enzyme implicated in disulfide bond formation and protein folding.[1][2][3] Overexpressed in various cancers, QSOX1 plays a crucial role in the tumor microenvironment, contributing to cell proliferation, invasion, and metastasis.[4][5] Its activity is linked to the deposition of extracellular matrix (ECM) components, such as laminin, which facilitates cancer cell migration.[4] **SBI-183** has demonstrated efficacy in suppressing the invasive phenotype of multiple cancer cell lines, making it a valuable tool for cancer research and a potential therapeutic agent.[1][2][6][7][8]

The modified Boyden chamber assay, also known as the transwell invasion assay, is a widely used in vitro method to evaluate the invasive potential of cells.[9][10][11] This assay utilizes a chamber with two compartments separated by a microporous membrane coated with a basement membrane matrix, such as Matrigel.[10] Cells are seeded in the upper chamber, and a chemoattractant is placed in the lower chamber. The ability of cells to degrade the matrix and migrate through the pores towards the chemoattractant is a measure of their invasiveness.[9] These application notes provide a detailed protocol for utilizing **SBI-183** in a modified Boyden chamber assay to assess its inhibitory effect on cancer cell invasion.

## Mechanism of Action of SBI-183

**SBI-183** inhibits the enzymatic activity of QSOX1, which is crucial for the formation of disulfide bonds in proteins secreted into the extracellular matrix.[3][4] By inhibiting QSOX1, **SBI-183** disrupts the proper folding and deposition of key ECM proteins that are essential for creating a permissive environment for cancer cell invasion.[4] Furthermore, QSOX1 activity has been linked to the PI3K/Akt signaling pathway, which is a critical regulator of cell growth, proliferation, and migration. Inhibition of QSOX1 by **SBI-183** may lead to the downregulation of this pathway, further contributing to the suppression of cancer cell invasion.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Quiescin Sulfhydryl Oxidase 1 Regulates the Proliferation, Migration and Invasion of Human Glioblastoma Cells via PI3K/Akt Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Quiescin/sulfhydryl oxidase 1b (QSOX1b) induces migration and proliferation of vascular smooth muscle cells by distinct redox pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Quiescin/sulfhydryl oxidase 1b (QSOX1b) induces migration and proliferation of vascular smooth muscle cells by distinct redox pathways - Universidad Andrés Bello [researchers.unab.cl]
- 5. Boyden Chamber Technique | Life Science Research | Merck [merckmillipore.com]
- 6. researchgate.net [researchgate.net]
- 7. axonmedchem.com [axonmedchem.com]
- 8. SBI-183 - CAS:625403-59-0 - KKL Med Inc. [kklmed.com]
- 9. researchgate.net [researchgate.net]
- 10. Small Molecule Details | AXIM Biotech [aximbiotech.com]
- 11. researchgate.net [researchgate.net]
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